

# Application Notes and Protocols for Efficacy Evaluation of Metam-sodium

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## Compound of Interest

Compound Name: Metam-sodium

Cat. No.: B121830

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## Introduction

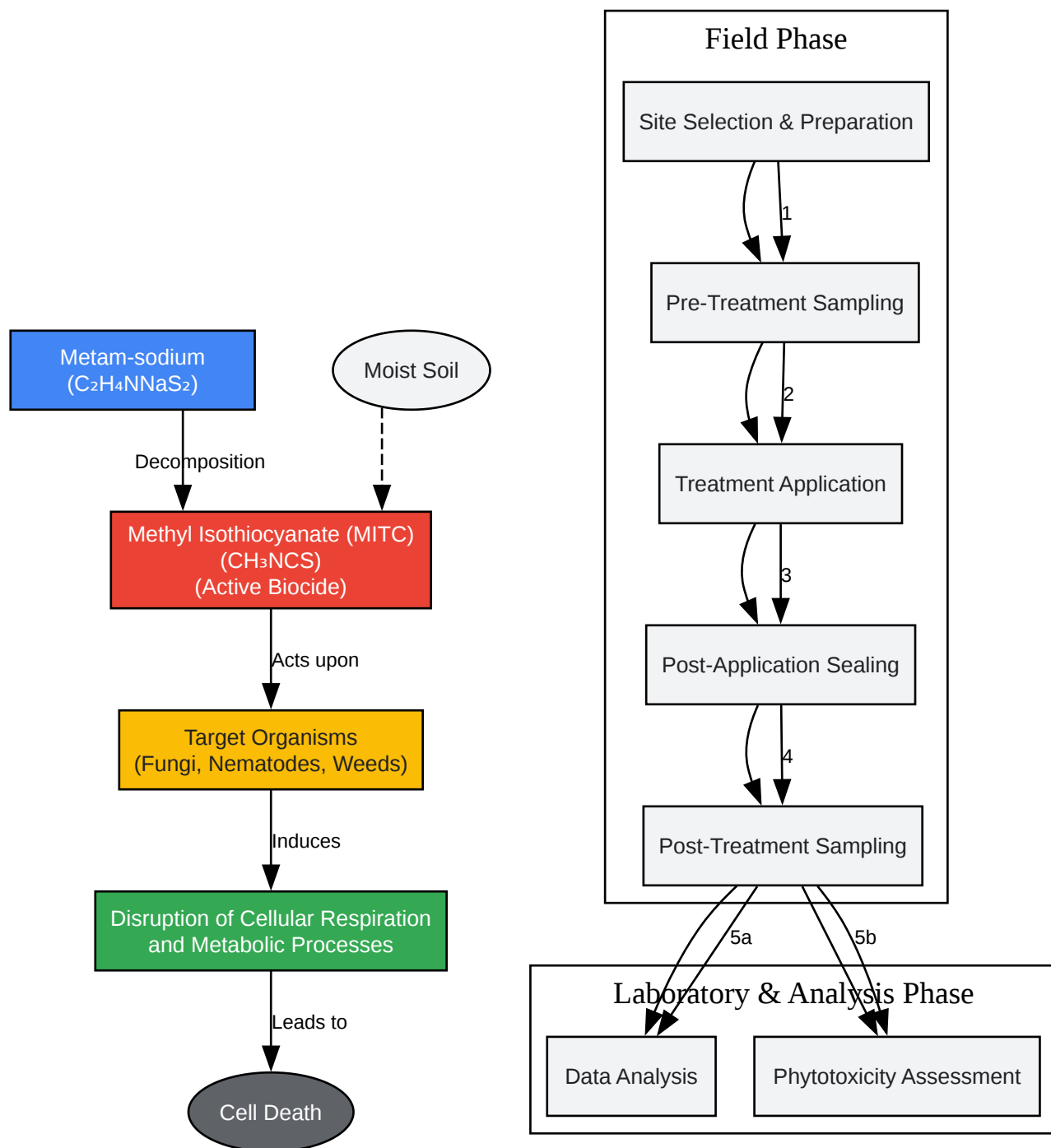
**Metam-sodium** is a widely utilized pre-plant soil fumigant effective against a broad spectrum of soil-borne pests, including nematodes, fungi, insects, and weed seeds.[1] Its efficacy stems from its decomposition in moist soil into the potent biocide, methyl isothiocyanate (MITC).[2][3] Upon application, **Metam-sodium** rapidly converts to MITC, a volatile compound that disperses through soil pores, disrupting essential cellular processes in target organisms by reacting with proteins and enzymes.[1][2] This document provides detailed experimental protocols for researchers and scientists to design and conduct studies evaluating the efficacy of **Metam-sodium**.

The effectiveness of **Metam-sodium** is influenced by several factors, including soil type, temperature, moisture, and organic matter content.[2][4] Therefore, a well-designed experimental protocol is crucial for obtaining reliable and reproducible data on its performance. These application notes will guide users through the necessary steps for a comprehensive efficacy study, from experimental design to data analysis and interpretation.

## Mechanism of Action

**Metam-sodium** (sodium N-methyldithiocarbamate) itself is not the primary biocidal agent.[2] Its activity is dependent on its rapid conversion to methyl isothiocyanate (MITC) in the presence of soil moisture.[2][5] This chemical transformation is fundamental to its fumigant action.

The primary mode of action of MITC involves the inactivation of essential enzymes in soil organisms.[2] Specifically, it targets sulfhydryl groups (-SH) in amino acids, which are vital components of many proteins.[2] By binding to these groups, MITC disrupts cellular respiration and other critical metabolic functions, ultimately leading to cell death.[2]



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